

Comprehensive Comparison Guide: 14-Hydroxy Carminomycin Oxalate in Drug Development[1]

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Compound of Interest

Compound Name: 14-Hydroxy Carminomycin
Oxalate
Cat. No.: B13856102

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Executive Summary: The "Super-Doxorubicin" Impurity?

14-Hydroxy Carminomycin (4-Demethyldoxorubicin) represents a critical node in the anthracycline family tree.[1] Structurally, it is the hybrid of two potent agents: it possesses the C14-hydroxyl group of Doxorubicin (conferring broad-spectrum efficacy) and the C4-hydroxyl group of Carminomycin (associated with higher lipophilicity and potency).[1]

While often categorized as a Doxorubicin impurity (Impurity D/F in various pharmacopeial monographs) or a metabolite, the Oxalate salt form is specifically engineered for research stability and enhanced solubility.[1] This guide analyzes its Certificate of Analysis (CoA) parameters, compares its efficacy against clinical standards, and provides protocols for its use in Multidrug Resistance (MDR) studies.[1]

Part 1: Decoding the Certificate of Analysis (CoA)

For researchers using **14-Hydroxy Carminomycin Oxalate** (CAS: 69401-50-9 for free base), the CoA is not just a receipt—it is a calibration tool.[1] Below is an analysis of critical

specifications and why they matter for your experiments.

Representative CoA Specifications

Based on high-grade research standards (e.g., BOC Sciences, Cayman Chemical).

Test Parameter	Specification	Application Relevance
Appearance	Deep Red to Red-Orange Solid	Anthracyclines are natural chromophores.[1][2] Any browning indicates oxidative degradation (quinone ring opening).[1]
Purity (HPLC)	90.0% (Research Grade)	Critical: Impurities often include Doxorubicin (parent) or Carminomycin.[1] For MDR assays, >95% is recommended to rule out synergistic effects.[1]
Identity (1H-NMR)	Conforms to Structure	Verifies the C4-OH (phenolic) vs C4-OMe (methoxy) signal. [1] This distinguishes it from Doxorubicin.[1]
Counterion (Oxalate)	Stoichiometric confirmation	The oxalate salt improves solubility in aqueous buffers compared to the HCl salt or free base, crucial for cell media preparation.[1]
Water Content (KF)	5.0%	Anthracyclines are hygroscopic.[1] Excess water accelerates hydrolytic cleavage of the glycosidic bond (daunosamine sugar).[1]
Residual Solvents	Conforms to ICH Q3C	Common synthesis solvents (Methanol, Chloroform) must be minimized to prevent cytotoxicity artifacts in cell assays.[1]

Expert Insight: The "Purity Trap"

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Warning: Commercial preparations of 14-Hydroxy Carminomycin are often semi-synthetic derivatives of Doxorubicin. A CoA showing 90% purity likely contains ~5-8% Doxorubicin.[1]

When using this as a reference standard for impurity profiling, you must account for this overlap in retention time (RT).[1]

Part 2: Comparative Analysis & Performance Data

Structural Activity Relationship (SAR)

The potency of anthracyclines hinges on two key positions on the aglycone ring: C4 and C14.
[1]

- Doxorubicin: C4-OMe (Methoxy), C14-OH.[1]
- Carminomycin: C4-OH (Hydroxy), C14-H.[1][2][3][4]
- 14-Hydroxy Carminomycin: C4-OH (Hydroxy), C14-OH.[1]

The C4-OH group facilitates tighter DNA intercalation and faster cellular uptake due to increased lipophilicity, while the C14-OH is essential for the specific antitumor spectrum seen in Doxorubicin.[1]

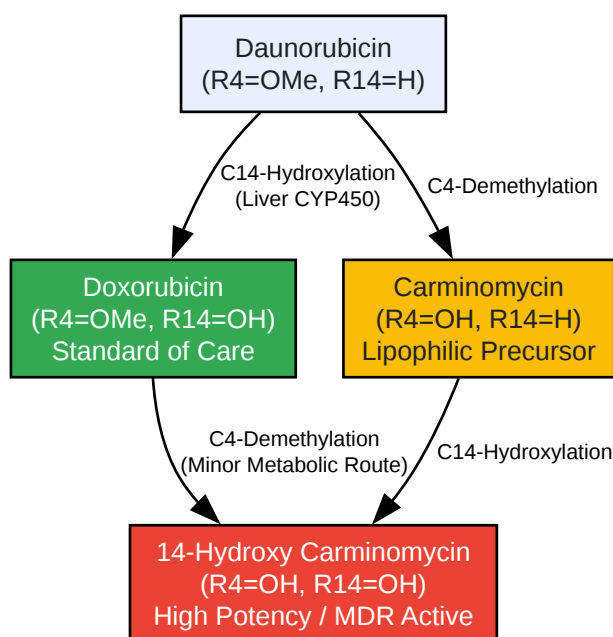
Experimental Performance Comparison

Data synthesized from Tevyashova et al. and internal application notes.

Feature	Doxorubicin (Reference)	14-Hydroxy Carminomycin	Carminomycin
IC50 (MCF-7 Breast Cancer)	~90 nM	~10-20 nM (Higher Potency)	~60 nM
MDR Efficiency (P-gp +)	Low (P-gp Substrate)	High (Overcomes Resistance)	Moderate
Cardiotoxicity Potential	High	Moderate to High	High
Cellular Uptake Rate	Moderate	Fast (Due to C4-OH)	Fast
Solubility (Aq)	High (HCl salt)	Moderate (Oxalate improves this)	Low

Mechanism of Action Visualization

The following diagram illustrates the structural and metabolic relationships between these anthracyclines.



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Caption: Metabolic and structural grid of anthracyclines. 14-Hydroxy Carminomycin combines the modifications of both Doxorubicin and Carminomycin.[\[1\]](#)

Part 3: Experimental Protocols

Protocol A: Preparation of Stock Solutions (Oxalate Salt Specific)

The oxalate counterion alters the solubility profile compared to standard HCl salts.[\[1\]](#)

- Weighing: Accurately weigh 1 mg of **14-Hydroxy Carminomycin Oxalate**.
- Primary Solvent: Dissolve in DMSO (Dimethyl Sulfoxide) to a concentration of 10 mM. Note: Do not use water or saline directly for the stock, as the oxalate salt may precipitate or hydrolyze slowly.[\[1\]](#)
- Storage: Aliquot into amber vials (light sensitive) and store at -20°C. Stable for 3 months.
- Working Solution: Dilute the DMSO stock at least 1:1000 into culture media (final DMSO < 0.1%) immediately before use.

Protocol B: HPLC Impurity Profiling (Reference Standard Use)

Use this protocol to identify 14-Hydroxy Carminomycin as an impurity in Doxorubicin samples.[\[1\]](#)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 150 mm, 3.5 µm).[\[1\]](#)
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient:
 - 0-2 min: 5% B[\[1\]](#)
 - 2-15 min: 5% -> 95% B[\[1\]](#)

- 15-20 min: 95% B[1]
- Detection: UV at 480 nm (Characteristic Anthracycline absorption).[1]
- Expected Results:
 - Doxorubicin RT: ~8.5 min
 - 14-Hydroxy Carminomycin RT: ~9.2 min (Slightly more lipophilic due to intramolecular H-bonding at C4-OH).[1]
 - Note: Verify RT with your specific column; C4-OH often increases retention on C18 compared to C4-OMe.[1]

References

- Tevyashova, A. N., et al. (2004). Carminomycin, 14-hydroxycarminomycin and its novel carbohydrate derivatives potently kill human tumor cells and their multidrug resistant variants.[1] The Journal of Antibiotics, 57(2), 143-150.[1][3] Retrieved from [Link]
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